

# Comparative Study of Tri-P-tolylamine-D21 in Diverse Perovskite Solar Cell Compositions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tri-P-tolylamine-D21*

Cat. No.: *B12399653*

[Get Quote](#)

A detailed guide for researchers and scientists on the performance and application of the hole-transporting material **Tri-P-tolylamine-D21** (D21) in methylammonium lead iodide (MAPbI<sub>3</sub>), formamidinium lead iodide (FAPbI<sub>3</sub>), and mixed-cation perovskite solar cells, with a comparative analysis against the widely used Spiro-OMeTAD.

This guide provides an objective comparison of the performance of the hole-transporting material (HTM) **Tri-P-tolylamine-D21** (D21) in various perovskite solar cell (PSC) architectures. The performance metrics are compared against the current benchmark HTM, Spiro-OMeTAD, to offer a clear perspective on its potential as a viable alternative. The information is targeted towards researchers, scientists, and professionals in the field of solar energy and materials science.

## Performance Comparison of D21 and Spiro-OMeTAD

The efficiency and performance parameters of perovskite solar cells are critically dependent on the choice of the hole-transporting material. The following tables summarize the key photovoltaic parameters—power conversion efficiency (PCE), open-circuit voltage (Voc), short-circuit current density (Jsc), and fill factor (FF)—of D21 and the benchmark material, Spiro-OMeTAD, in conjunction with different perovskite absorber layers.

Table 1: Performance in Methylammonium Lead Iodide (MAPbI<sub>3</sub>) Perovskite Solar Cells

HTM	PCE (%)	Voc (V)	Jsc (mA/cm <sup>2</sup> )	FF (%)
D21	Data not available in the searched literature	Data not available	Data not available	Data not available
Spiro-OMeTAD	12.88[1]	Not specified	Not specified	Not specified
Spiro-OMeTAD	17.6[2]	0.95	23	80
Spiro-OMeTAD	18.2[3]	Not specified	Not specified	Not specified
Spiro-OMeTAD	21.1[4]	1.12	22.4	84

Table 2: Performance in Formamidinium Lead Iodide (FAPbI<sub>3</sub>) Perovskite Solar Cells

HTM	PCE (%)	Voc (V)	Jsc (mA/cm <sup>2</sup> )	FF (%)
D21	Data not available in the searched literature	Data not available	Data not available	Data not available
Spiro-OMeTAD	>25[5]	Not specified	Not specified	Not specified
Spiro-OMeTAD	26.48	1.25	23.51	89.5

Table 3: Performance in Mixed-Cation Perovskite Solar Cells (e.g., CsFAPbI<sub>3</sub>)

HTM	PCE (%)	Voc (V)	Jsc (mA/cm <sup>2</sup> )	FF (%)
D21	Data not available in the searched literature	Data not available	Data not available	Data not available
Spiro-OMeTAD	22.80	Not specified	Not specified	Not specified
Spiro-OMeTAD	19.5	Not specified	Not specified	Not specified

Note: The performance of perovskite solar cells is highly sensitive to the specific device architecture, perovskite composition, and fabrication conditions. The values presented here are for comparative purposes and reflect reported data in the specified literature.

## Experimental Protocols

A detailed and consistent experimental protocol is crucial for the fabrication of high-performance and reproducible perovskite solar cells. Below is a generalized methodology for the fabrication of PSCs using a triarylamine-based HTM like D21.

### Substrate Preparation and Cleaning

- Pattern fluorine-doped tin oxide (FTO) coated glass substrates using a 2M HCl solution and zinc powder.
- Clean the substrates sequentially in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol, each for 15-20 minutes.
- Dry the substrates with a nitrogen gun and then treat them with UV-ozone for 15 minutes to remove any organic residues and improve the wettability of the surface.

### Deposition of Electron Transport Layer (ETL)

A compact titanium dioxide ( $\text{TiO}_2$ ) layer is commonly used as the ETL.

- Prepare a precursor solution for the compact  $\text{TiO}_2$  layer.
- Deposit the  $\text{TiO}_2$  layer onto the cleaned FTO substrate using a method such as spray pyrolysis or spin coating.
- Anneal the substrate at a high temperature (e.g., 450-500 °C) to form a crystalline and compact  $\text{TiO}_2$  layer.

### Perovskite Absorber Layer Deposition

The perovskite layer can be deposited using various techniques, with the one-step and two-step solution processing methods being the most common.

For MAPbI<sub>3</sub>:

- One-step method: A precursor solution containing methylammonium iodide (MAI) and lead iodide (PbI<sub>2</sub>) in a solvent like DMF or a mixture of DMF and DMSO is spin-coated onto the ETL. An anti-solvent dripping step is often employed during spinning to induce rapid crystallization and form a uniform film. The film is then annealed at around 100 °C.

For FAPbI<sub>3</sub>:

- Two-step method: A layer of PbI<sub>2</sub> is first deposited by spin-coating a PbI<sub>2</sub> solution in DMF. This is followed by dipping the substrate in a solution of formamidinium iodide (FAI) in isopropanol, or by spin-coating the FAI solution onto the PbI<sub>2</sub> layer. The film is then annealed to complete the conversion to FAPbI<sub>3</sub>. Additives can be used to improve the stability of the FAPbI<sub>3</sub> phase.

For Mixed-Cation Perovskites (e.g., Cs<sub>x</sub>(MA<sub>0.17</sub>FA<sub>0.83</sub>)<sub>1-x</sub>Pb(I<sub>0.83</sub>Br<sub>0.17</sub>)<sub>3</sub>):

- A precursor solution containing a mixture of formamidinium iodide (FAI), methylammonium bromide (MABr), lead iodide (PbI<sub>2</sub>), lead bromide (PbBr<sub>2</sub>), and cesium iodide (CsI) in a mixed solvent of DMF and DMSO is prepared. The solution is then spin-coated onto the ETL, followed by an anti-solvent treatment and annealing.

## Hole Transport Layer (HTL) Deposition

- Prepare the HTM solution. For a triarylamine-based HTM like D21, dissolve it in a solvent such as chlorobenzene.
- To enhance conductivity and performance, p-type dopants are typically added to the HTM solution. Common dopants include lithium bis(trifluoromethanesulfonyl)imide (Li-TFSI) and 4-tert-butylpyridine (tBP).
- Spin-coat the HTM solution onto the perovskite layer. The spin speed and time should be optimized to achieve the desired layer thickness (typically 200-300 nm).

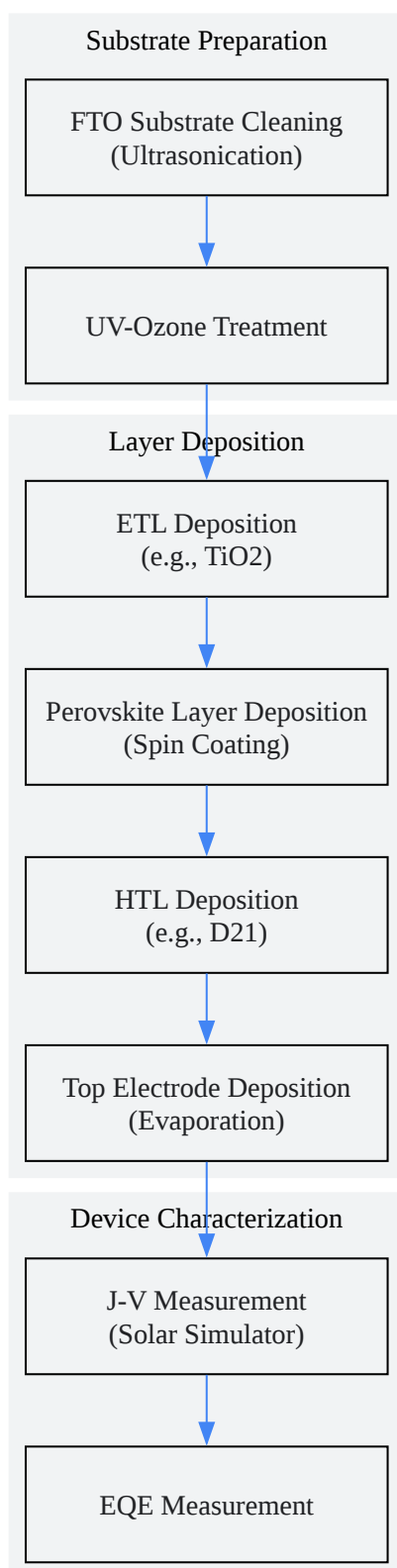
## Top Electrode Deposition

- Define the active area of the solar cell using a shadow mask.

- Deposit a conductive top electrode, typically gold (Au) or silver (Ag) with a thickness of 80-100 nm, through thermal evaporation under high vacuum.

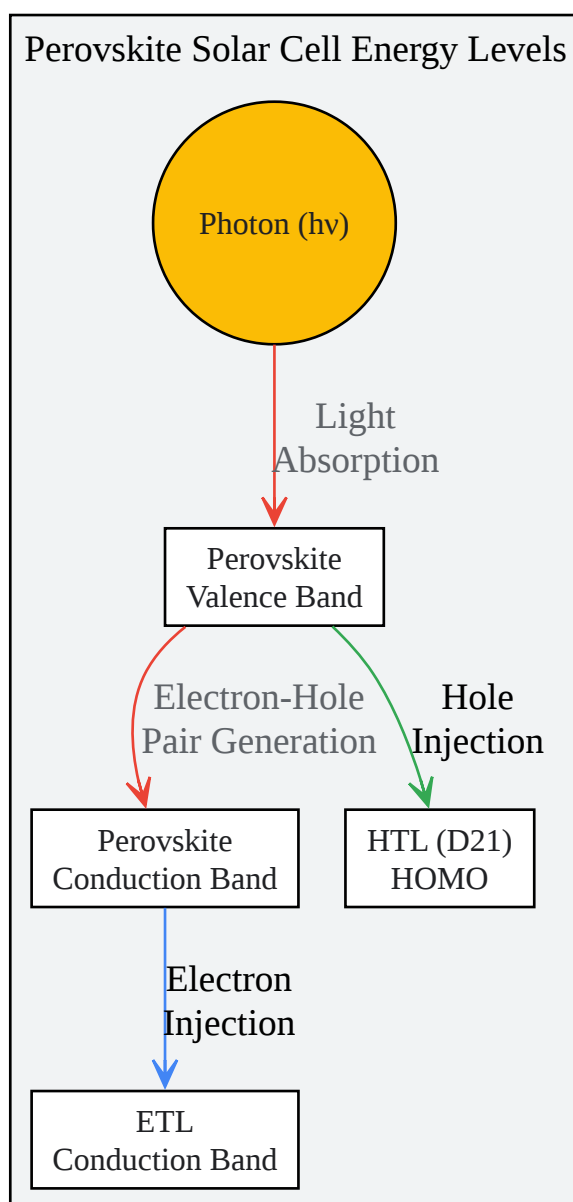
## Visualizing the Process and Mechanism

To better understand the fabrication process and the underlying working principle of the perovskite solar cell, the following diagrams are provided.



[Click to download full resolution via product page](#)

Experimental workflow for perovskite solar cell fabrication.



[Click to download full resolution via product page](#)

Charge transfer mechanism in a perovskite solar cell.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. mdpi.com [mdpi.com]
- 2. pv-magazine-usa.com [pv-magazine-usa.com]
- 3. mdpi.com [mdpi.com]
- 4. Engineering fluorinated-cation containing inverted perovskite solar cells with an efficiency of >21% and improved stability towards humidity - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Hole-Transport Materials for Perovskite Solar Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Comparative Study of Tri-P-tolylamine-D21 in Diverse Perovskite Solar Cell Compositions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12399653#comparative-study-of-tri-p-tolylamine-d21-in-different-perovskite-compositions]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)